

An In-depth Technical Guide to the Toxicological Profile of Isoproturon-didemethyl

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Compound of Interest

Compound Name: *Isoproturon-didemethyl*

CAS No.: *56046-17-4*

Cat. No.: *B1213241*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

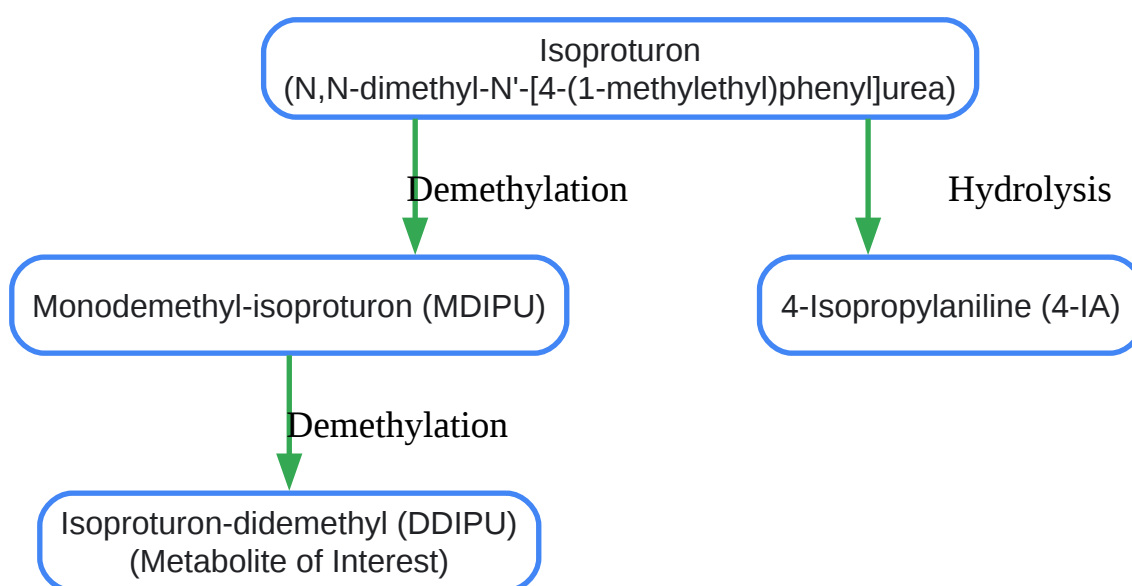
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Executive Summary

Isoproturon, a phenylurea herbicide, has been extensively used in agriculture for the control of broadleaf weeds and grasses.[1] Its environmental and biological fate, however, has raised significant concerns, leading to restrictions on its use in several regions.[2][3] This guide provides a comprehensive toxicological profile of **Isoproturon-didemethyl** (DDIPU), a principal metabolite of Isoproturon. While much of the existing toxicological data pertains to the parent compound, understanding the metabolic pathway and the known effects of Isoproturon is crucial for inferring the potential toxicological impact of its metabolites. This document synthesizes available data on the metabolism, mechanism of action, and toxic endpoints of Isoproturon and its derivatives, offering a foundational resource for researchers in toxicology and environmental science.

Introduction to Isoproturon and its Metabolic Degradation

Isoproturon (IPU) is a selective, systemic herbicide belonging to the substituted urea class.[4] Its primary mode of action in plants is the inhibition of photosynthesis by disrupting the electron transport chain in chloroplasts.[4][5] In the environment and within biological systems, Isoproturon undergoes degradation through various processes, including hydrolysis, photodegradation, and microbial biodegradation.[2][3] A key metabolic pathway is the sequential demethylation of the urea nitrogen.[2][6] This process first leads to the formation of monodemethyl-isoproturon (MDIPU) and subsequently to didemethyl-isoproturon (DDIPU).[2]



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Caption: Metabolic degradation pathway of Isoproturon.

Physicochemical Properties of Isoproturon

A comprehensive understanding of the toxicological profile of Isoproturon and its metabolites necessitates a review of their fundamental physicochemical properties.

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₈ N ₂ O	[6]
Physical State	Colorless crystals	[6]
Melting Point	155-156 °C	[6]
Vapor Pressure	0.003 x 10 ⁻³ Pa at 20 °C	[6]
Water Solubility	65-72 mg/L at 20-22 °C	[2][6]
Half-life in Water	~30 days (pH 7)	[6]
Half-life in Soil	~15-40 days	[2][6]

Toxicological Profile of the Parent Compound: Isoproturon

The toxicological data for Isoproturon provides a critical framework for assessing the potential risks associated with its metabolite, **Isoproturon-didemethyl**.

Mechanism of Action

In non-target organisms, the primary mechanism of toxicity for Isoproturon is not as well-defined as its herbicidal action. However, studies have indicated that it can induce oxidative stress.[3] In aquatic plants and algae, it inhibits photosynthesis by interfering with the electron flux in photosystem II, leading to the generation of toxic oxidants that damage cellular components.[5]

Acute Toxicity

Isoproturon exhibits low acute oral toxicity in mammals.[6]

Species	Route	LD50 Value
Rodent - rat	Oral	1826 mg/kg

Source:[7]

It has not been found to cause skin or eye irritation, nor sensitization after repeated dermal exposure.[6]

Chronic Toxicity and Organ-Specific Effects

Long-term exposure to Isoproturon has been shown to affect specific organs:

- **Liver:** Studies in rats and dogs have demonstrated a dose-dependent increase in liver weight, proliferation of the smooth endoplasmic reticulum in hepatocytes, and induction of hepatic enzymes.[6]
- **Blood:** Reversible hemolytic anemia and the formation of Heinz bodies have been observed at higher doses in both rats and dogs.[6]

Genotoxicity

There is evidence to suggest that Isoproturon has genotoxic potential. Studies on fish have revealed that exposure can lead to:

- **DNA Damage:** Significant DNA strand breaks have been observed using the comet assay.[1]
- **Chromosomal Abnormalities:** An increased frequency of micronuclei indicates chromosomal damage and genetic instability.[1]

These genotoxic effects raise concerns about the potential for long-term impacts on the genetic integrity of exposed populations.[1]

Carcinogenicity

Isoproturon has been classified as a "Category 2 - carcinogen," suggesting it is a suspected human carcinogen.[2][3]

Reproductive and Developmental Toxicity: Endocrine Disruption

Significant concerns have been raised about Isoproturon's potential as an endocrine disruptor. [2][8] Studies on reproductive toxicity in mammals have indicated that Isoproturon could alter the endocrine system.[2][3] This has led to its classification as a suspected "Category 2 -

reproductive toxicant".[2][3] Its potential to interfere with the hormonal system could lead to reproductive problems, infertility, and fetal malformations.[2]

Ecotoxicity

Isoproturon poses a significant long-term risk to birds, wild mammals, and aquatic organisms.[2][3] Aquatic ecosystems are particularly vulnerable due to agricultural runoff.[1] Algae and aquatic plants are the most sensitive organisms due to Isoproturon's mode of action as a photosynthesis inhibitor.[5]

Toxicological Profile of Isoproturon-didemethyl (DDIPU)

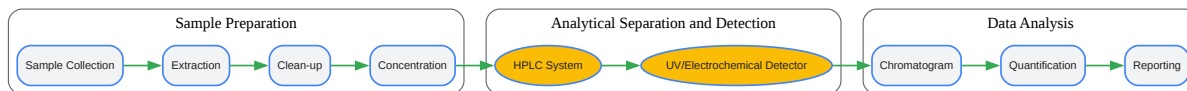
Direct and comprehensive toxicological data specifically for **Isoproturon-didemethyl** is limited in the available literature. However, some key points can be inferred:

- **Formation:** DDIPU is a confirmed environmental transformation product of both Isoproturon and its intermediate metabolite, monodemethyl-isoproturon.[9]
- **Comparative Toxicity:** Some research suggests that the metabolites of Isoproturon exhibit lower aquatic toxicity than the parent compound.[5] However, other studies have indicated that some metabolites can be more toxic than the parent compound. For instance, the aniline metabolite, 4-isopropylaniline (4-IA), is reportedly more toxic than Isoproturon itself.[3]

Given the scarcity of direct data, a precautionary approach is warranted. The toxicological assessment of DDIPU should consider the known hazards of the parent compound, including its potential for genotoxicity, carcinogenicity, and endocrine disruption. Further research is critically needed to fully characterize the toxicological profile of **Isoproturon-didemethyl**.

Analytical Methodologies for Detection

The detection and quantification of Isoproturon and its metabolites in environmental and biological samples are crucial for exposure assessment. A common and effective analytical method is reverse-phase high-performance liquid chromatography (HPLC) coupled with ultraviolet (UV) or electrochemical detection.[6]



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Caption: General workflow for the analysis of Isoproturon and its metabolites.

Experimental Protocol: Comet Assay for Genotoxicity Assessment

The following is a generalized protocol for the comet assay (single-cell gel electrophoresis) to assess DNA damage, a key indicator of genotoxicity.

- Cell Preparation:
 - Isolate single cells from the target tissue or organism exposed to **Isoproturon-didemethyl**.
 - Maintain cell viability by keeping the cells on ice.
 - Adjust the cell suspension to a concentration of 1×10^5 cells/mL in a suitable buffer.
- Slide Preparation:
 - Pre-coat microscope slides with a layer of 1% normal melting point agarose and allow it to solidify.
 - Mix the cell suspension with 0.5% low melting point agarose at 37°C.
 - Pipette this mixture onto the pre-coated slide, cover with a coverslip, and allow it to solidify on ice.
- Cell Lysis:

- Remove the coverslips and immerse the slides in a cold, freshly prepared lysis solution (containing high salt and detergents) for at least 1 hour at 4°C. This step removes cell membranes and histones, leaving behind the nucleoid.
- DNA Unwinding:
 - Transfer the slides to an electrophoresis tank filled with a cold, alkaline electrophoresis buffer (pH > 13).
 - Allow the DNA to unwind for 20-40 minutes in the dark.
- Electrophoresis:
 - Perform electrophoresis at a low voltage (e.g., 25V) and a specific current (e.g., 300 mA) for 20-30 minutes. The damaged DNA fragments will migrate towards the anode, forming a "comet tail."
- Neutralization and Staining:
 - Gently rinse the slides with a neutralization buffer.
 - Stain the DNA with a fluorescent dye (e.g., ethidium bromide or SYBR Green).
- Visualization and Analysis:
 - Visualize the slides using a fluorescence microscope.
 - Capture images and analyze them using specialized software to quantify the extent of DNA damage (e.g., by measuring the tail length and the percentage of DNA in the tail).

Conclusion and Future Directions

The toxicological profile of **Isoproturon-didemethyl** is intrinsically linked to that of its parent compound, Isoproturon. While Isoproturon itself is recognized as a substance of concern due to its potential for carcinogenicity, genotoxicity, and endocrine disruption, there is a significant knowledge gap regarding the specific toxicological properties of its didemethylated metabolite. The available information suggests that while some metabolites may be less toxic than the parent compound, others could be more hazardous.

For a comprehensive risk assessment, it is imperative that future research focuses on elucidating the specific toxicological profile of **Isoproturon-didemethyl**. This should include studies on its acute and chronic toxicity, genotoxicity, carcinogenicity, and potential for endocrine disruption. Such data will be invaluable for regulatory agencies, environmental scientists, and public health professionals in understanding and mitigating the risks associated with the environmental presence of Isoproturon and its degradation products.

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